

# (E)-3-(6-Aminopyridin-3-yl)acrylic acid: A Technical Overview

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## Compound of Interest

**Compound Name:** (E)-3-(6-Aminopyridin-3-yl)acrylic acid

**Cat. No.:** B177998

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This document provides a concise technical summary of the chemical compound **(E)-3-(6-Aminopyridin-3-yl)acrylic acid**, focusing on its fundamental molecular properties.

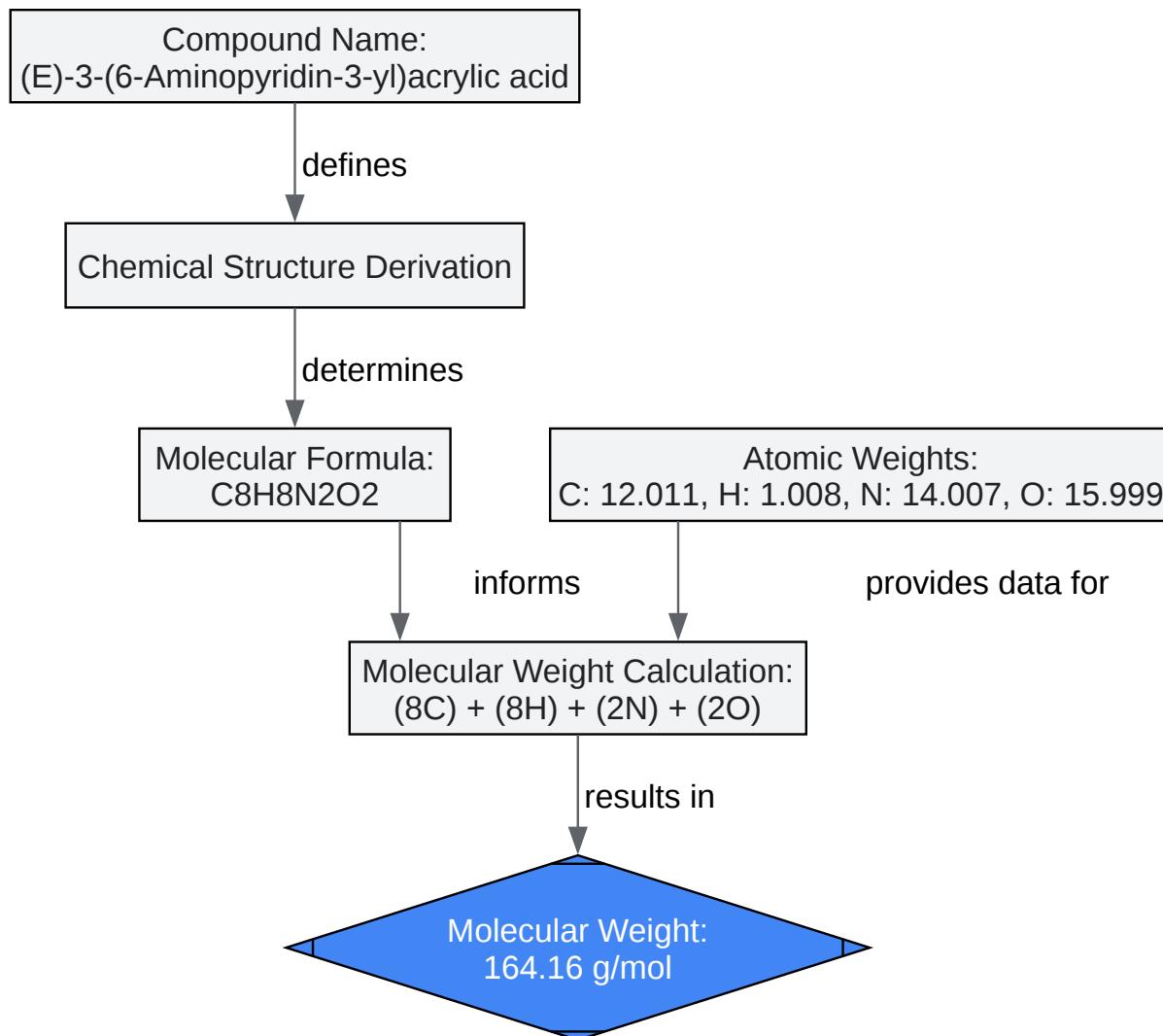
## Core Molecular Data

The primary molecular characteristics of **(E)-3-(6-Aminopyridin-3-yl)acrylic acid** are summarized below. This data is essential for a variety of research and development applications, including stoichiometry, formulation, and analytical method development.

Property	Value	Source
Molecular Formula	C8H8N2O2	<a href="#">[1]</a>
Molecular Weight	164.16 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	(2E)-3-(6-amino-3-pyridinyl)-2-propenoic acid	<a href="#">[2]</a> <a href="#">[5]</a>
CAS Number	167837-43-6	<a href="#">[2]</a> <a href="#">[5]</a>
Physical Form	Solid	<a href="#">[1]</a> <a href="#">[5]</a>
Purity (Typical)	≥97%	<a href="#">[1]</a> <a href="#">[5]</a>
Solubility	Soluble in DMSO, sparingly soluble in water	<a href="#">[1]</a>
Storage Temperature	2-8°C (refrigerated)	<a href="#">[1]</a>

## Logical Relationship: From Structure to Molecular Weight

The molecular weight of a compound is a direct function of its atomic composition, as dictated by its chemical structure. The following diagram illustrates the logical flow from the compound's name to its final calculated molecular weight.

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## References

- 1. China (E)-3-(6-Aminopyridin-3-Yl)Acrylic Acid Supplier | Bulk Factory Supply [ascent-acrylate.com]
- 2. (E)-3-(6-Aminopyridin-3-yl)acrylic acid | 167837-43-6 [sigmaaldrich.com]
- 3. Isophthalamide | C8H8N2O2 | CID 74445 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Terephthalamide | C8H8N2O2 | CID 76381 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. (E)-3-(6-Aminopyridin-3-yl)acrylic acid | 167837-43-6 [sigmaaldrich.com]
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